

isodecyl benzoate molecular weight and formula

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Compound of Interest

Compound Name: Isodecyl benzoate

Cat. No.: B055380

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Technical Data Sheet: Isodecyl Benzoate

Introduction

Isodecyl benzoate is a benzoate ester with a branched isodecyl chain. It is utilized in various industrial applications, including as a plasticizer, solvent, and emollient in personal care products. This document provides core technical data regarding its molecular formula and molecular weight, fundamental properties for its application in research, development, and formulation.

Chemical Identity and Properties

A summary of the key identifiers and molecular properties of **isodecyl benzoate** is presented below.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₂₆ O ₂	[1][2][3][4][5]
Molecular Weight	262.39 g/mol	[1][3][4][5]
Alternate Molecular Weight	262.4 g/mol	[2][6]
CAS Registry Number	131298-44-7	[1][3][5][7]
Synonyms	Benzoic acid, C9-11-branched alkyl esters	[1][5][7]

Methodology for Determination of Molecular Properties

Computational Protocol for Molecular Weight Calculation

The molecular weight of a compound is determined from its molecular formula. This is a standard computational method based on the atomic weights of the constituent elements.

- Identify the Molecular Formula: The established molecular formula for **isodecyl benzoate** is $C_{17}H_{26}O_2$.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Determine Atomic Weights: The standard atomic weights of the constituent elements are used:
 - Carbon (C): ~12.011 amu
 - Hydrogen (H): ~1.008 amu
 - Oxygen (O): ~15.999 amu
- Calculate Total Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - Molecular Weight = $(17 \times \text{Atomic Weight of C}) + (26 \times \text{Atomic Weight of H}) + (2 \times \text{Atomic Weight of O})$
 - Molecular Weight = $(17 \times 12.011) + (26 \times 1.008) + (2 \times 15.999) = 204.187 + 26.208 + 31.998 = 262.393 \text{ g/mol}$

This calculated value is consistent with the referenced literature values of 262.39 g/mol and 262.4 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

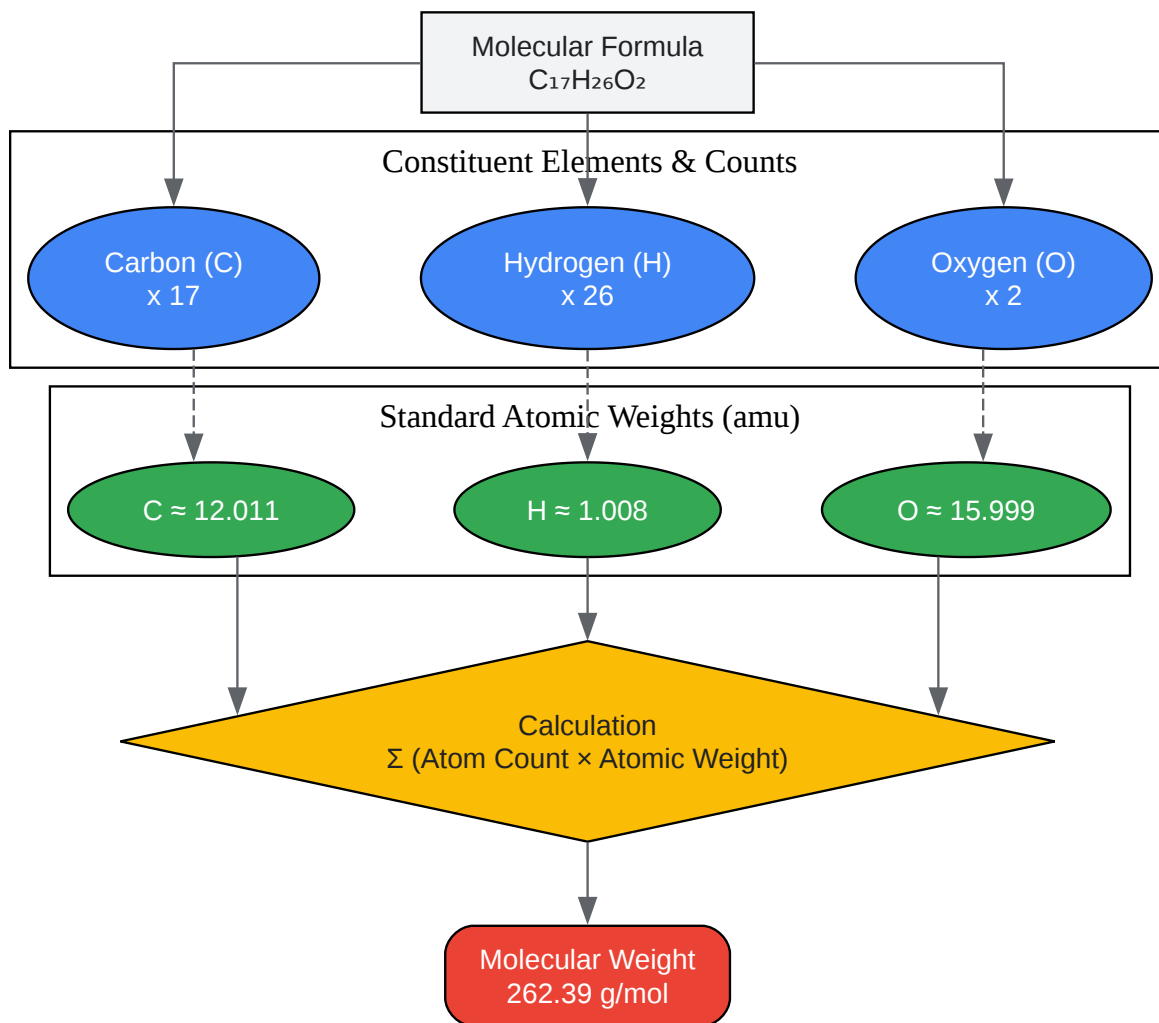
Experimental Protocol: Mass Spectrometry

While the molecular weight can be calculated, it can be experimentally verified using techniques such as mass spectrometry.

- **Sample Preparation:** A dilute solution of **isodecyl benzoate** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting ions is measured.
- **Data Interpretation:** The molecular ion peak $[M]^+$ or a related adduct (e.g., $[M+H]^+$ or $[M+Na]^+$) is identified in the mass spectrum. The molecular weight is then inferred from the m/z value of this peak.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical formula to the determination of the molecular weight.



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Caption: Logical workflow for calculating molecular weight from the molecular formula.

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References

- 1. chemwhat.com [chemwhat.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Page loading... [guidechem.com]
- 4. ISODECYL BENZOATE | 131298-44-7 [chemicalbook.com]
- 5. Cas 131298-44-7, ISODECYL BENZOATE | lookchem [lookchem.com]
- 6. Isodecyl Benzoate | High-Purity Research Grade [benchchem.com]
- 7. isodecyl benzoate | 131298-44-7 [chemnet.com]
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Phone: (601) 213-4426

Email: info@benchchem.com